

Spectroscopic Data & Technical Guide: RuCl(p-cymene)[(R,R)-Ts-DPEN]

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Compound of Interest

Compound Name: RuCl(p-cymene)[(R,R)-Ts-DPEN]

Cat. No.: B8759761

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Part 1: Molecular Specifications & Physical Properties

RuCl(p-cymene)[(R,R)-Ts-DPEN] (CAS: 192139-92-7) is a "piano-stool" ruthenium(II) complex. It serves as a precatalyst that, upon activation with a base, generates a chiral ruthenium hydride species capable of reducing ketones and imines with high enantioselectivity.

Physicochemical Data Table

Property	Specification
Formula	
Molecular Weight	636.21 g/mol
Appearance	Orange-red to brown crystalline powder
Melting Point	215 °C (decomposition)
Optical Rotation	(,)
Solubility	Soluble in , Methanol, Isopropanol; Insoluble in Hexanes, Water
Stability	Stable in air as a solid; sensitive to oxidation in solution

Part 2: Spectroscopic Characterization

The following data sets provide the diagnostic fingerprints required to validate the identity and purity of the complex.

Proton NMR (¹H NMR)

Solvent:

(Chloroform-d) | Frequency: 400/500 MHz The spectrum is characterized by three distinct regions: the aliphatic cymene/tosyl signals, the chiral backbone methines, and the aromatic region.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Diagnostic Note
1.10 – 1.35	Doublet (d)	6H	Cymene	Diastereotopic methyls may appear as two sets.
2.10 – 2.25	Singlet (s)	3H	Cymene	Distinct sharp singlet.
2.30 – 2.45	Singlet (s)	3H	Tosyl	Often overlaps slightly with cymene methyl.
2.60 – 2.90	Septet (sep)	1H	Cymene	Characteristic isopropyl methine.
3.60 – 3.80	Multiplet (m)	1H	Backbone	to Amine ().
3.90 – 4.10	Multiplet (m)	1H	Backbone	to Sulfonamide ().
5.20 – 5.60	Doublets (d)	4H	Cymene Aromatics	-coordinated ring protons (upfield shifted).
6.90 – 7.80	Multiplets (m)	14H	Aromatic Protons	Phenyl rings (DPEN) + Tosyl ring.

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR Key functional groups confirm the coordination of the Ts-DPEN ligand.

- 3300 – 3100 cm^{-1} :

stretching. (Primary amine and sulfonamide residue).
- 3060 – 3030 cm^{-1} :

aromatic stretching.
- 2960 – 2870 cm^{-1} :

aliphatic stretching (Cymene isopropyl/methyl).
- 1300 – 1150 cm^{-1} :

sulfonyl asymmetric and symmetric stretching. Strong, diagnostic bands.

Mass Spectrometry (ESI-MS)

Mode: Positive Ion Mode (

)

- Molecular Ion:

peak is typically observed due to the labile chloride ligand.
- m/z (approx): 601.15 (Calculated for

).
- Isotope Pattern: Distinctive Ruthenium isotope envelope (

to

), showing a "staircase" pattern centered at the molecular mass.

Part 3: Synthesis & Purification Protocol

The synthesis involves the bridge-splitting reaction of the ruthenium cymene dimer with the chiral ligand.

Experimental Workflow

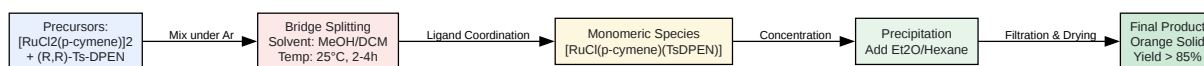
Reagents:

- (Dimer)[1][2][3]
- (R,R)-Ts-DPEN (Ligand)
- Triethylamine (
) - Optional, used to facilitate deprotonation if starting from neutral ligand.
- Solvent: Methanol (
) or Dichloromethane (
).

Procedure:

- Charge: Place
 (1.0 eq) and (R,R)-Ts-DPEN (2.05 eq) in a flask.
- Solvate: Add anhydrous Methanol or DCM under inert atmosphere (
 or Ar).
- React: Stir at room temperature for 2–4 hours. The orange suspension turns into a clear, deep red/orange solution.
- Concentrate: Remove solvent in vacuo to near dryness.
- Precipitate: Add diethyl ether or hexanes to precipitate the complex.
- Isolate: Filter the orange solid, wash with cold ether, and dry under high vacuum.

Visualization: Synthesis Logic



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Caption: Synthesis workflow converting the Ruthenium dimer into the monomeric precatalyst via ligand exchange.

Part 4: Mechanistic Activation (The "Self-Validating" System)

The complex supplied is a precatalyst.^{[4][5]} It is chemically stable but catalytically inactive until "switched on" by a base. This activation provides a self-validating mechanism: if the catalyst works, the spectroscopic signature changes from the Chloride form to the Hydride form.

The Activation Cycle

- Precatalyst: 18-electron Ru-Cl species (Orange).
- Base Treatment: KOH or

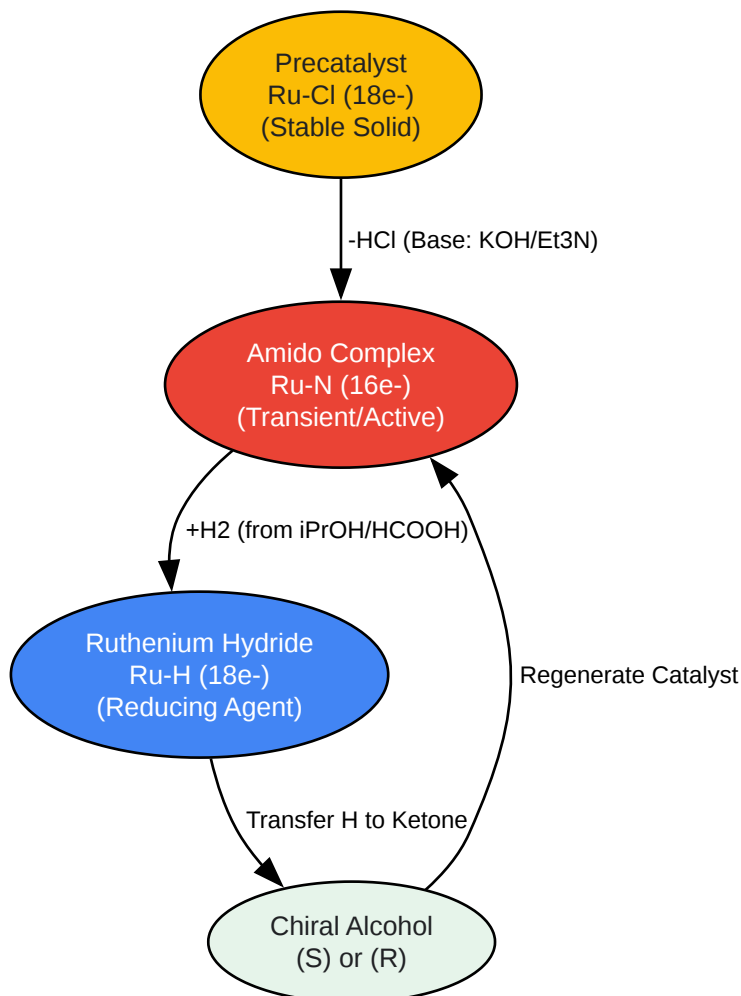
removes HCl.
- Active Species: Formation of the 16-electron Ru-Amido species (Purple/Blue transient), which immediately dehydrogenates the solvent (Isopropanol) or Formic Acid to form the Ru-Hydride (Yellow).
- Validation: The appearance of a hydride signal in

NMR at

to

ppm confirms the active catalyst.

Visualization: Catalytic Activation



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Caption: The catalytic cycle showing the activation of the stable precatalyst into the active hydride species.[4][6]

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